

Application Notes and Protocols: Preparation of CCT373566 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CCT373566

Cat. No.: B15621687

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CCT373566 is a potent and orally active molecular glue degrader targeting the transcriptional repressor B-cell lymphoma 6 (BCL6).[1][2][3] With an IC50 as low as 0.7-2.2 nM, it induces the degradation of BCL6, showing strong anti-proliferative effects in BCL6-dependent cell lines and reduction in tumor growth in vivo.[1][4][5] BCL6 is a known oncogenic driver in various lymphoid malignancies, making **CCT373566** a valuable chemical probe for cancer research.[3][4]

Accurate preparation of a stable stock solution is critical for ensuring reproducible results in downstream cellular and biochemical assays. This document provides a detailed protocol for preparing a **CCT373566** stock solution using Dimethyl Sulfoxide (DMSO) and outlines its mechanism of action.

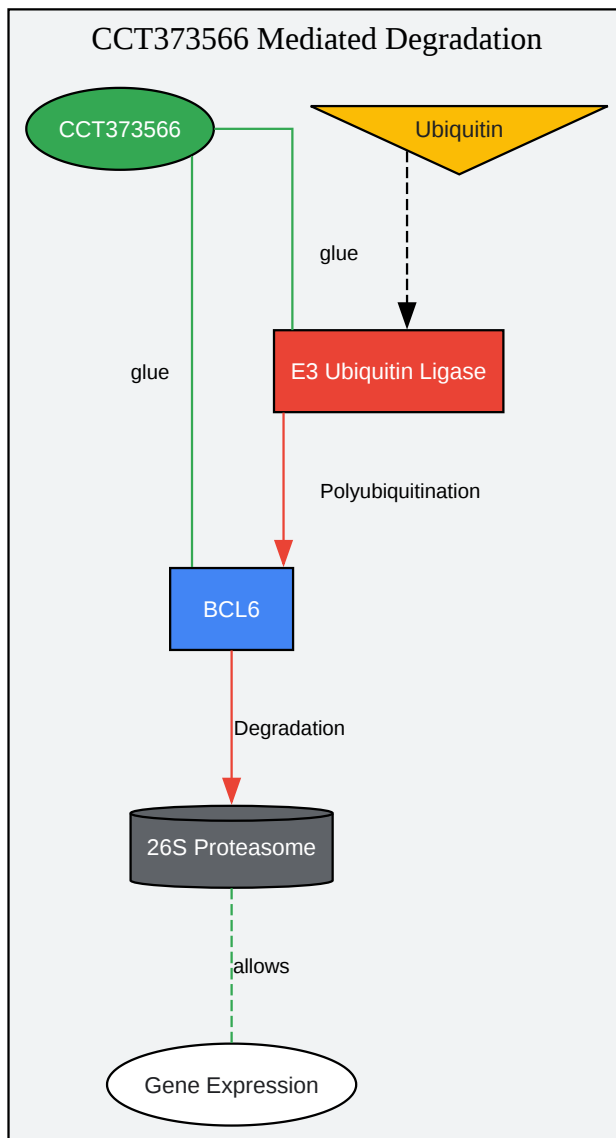
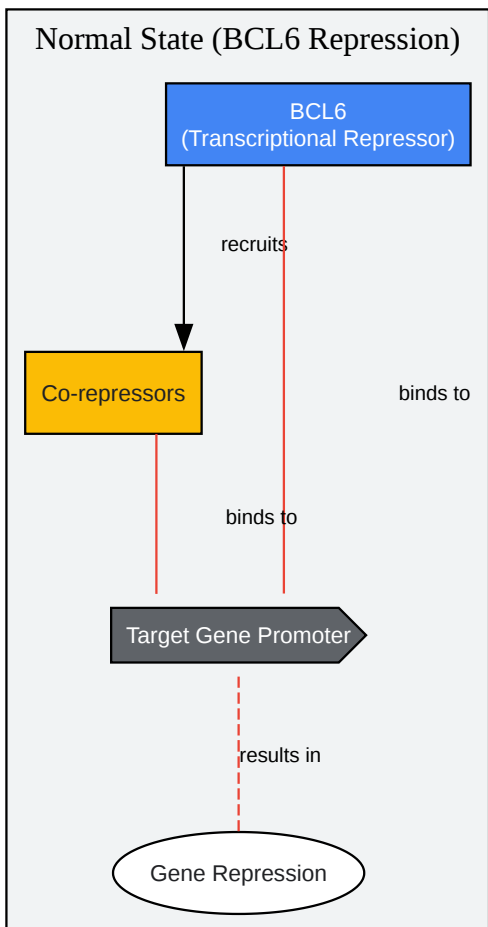
Physicochemical and Biological Properties

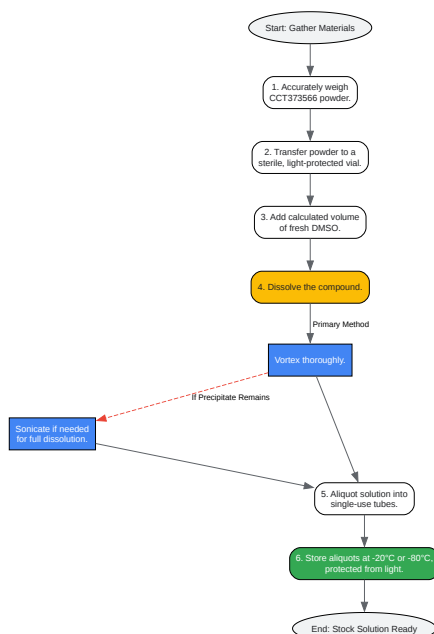
All quantitative data for **CCT373566** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₉ ClF ₂ N ₆ O ₃	[4][6]
Molecular Weight	547.00 g/mol	[4][6]
Appearance	Light yellow to yellow solid powder	[6]
IC ₅₀	2.2 nM	[1][2][7]
Solubility in DMSO	~50 mg/mL (~91.41 mM)	[1][6]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[6]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	[1][6]

Mechanism of Action: BCL6 Degradation

CCT373566 functions as a "molecular glue," a type of molecule that induces proximity between two proteins that do not normally interact.[5][8] Specifically, **CCT373566** facilitates the interaction between the BCL6 protein and an E3 ubiquitin ligase complex. This induced proximity leads to the polyubiquitination of BCL6, marking it for degradation by the 26S proteasome. The subsequent depletion of BCL6 protein prevents its function as a transcriptional repressor, impacting gene expression and inhibiting the proliferation of BCL6-dependent cancer cells.[5]





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